

handling dimethyldioxane flammability hazards

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Compound Focus: Dimethyldioxane

CAS No.: 15176-21-3

Cat. No.: S1504986

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Chemical Hazard Data at a Glance

The table below consolidates essential safety information for **dimethyldioxane** to assist with laboratory risk assessments.

Property	Specification / Value	Source / Notes
CAS Number	25136-55-4	[1] [2]
Molecular Formula	C ₆ H ₁₂ O ₂	[1] [2]
Flash Point	23.8°C (75°F) [1] or 34.8°C (94.6°F) [2]	NFPA 704 Flammability Rating: 3 (Can be ignited under almost all ambient temperature conditions) [1].
General Description	Water-white liquid. Less dense than water. Vapors are heavier than air. [1]	
Vapor Density	Heavier than air [1]	Vapors will spread along the ground and collect in low areas.

Property	Specification / Value	Source / Notes
Fire Hazard	Highly flammable. Will be easily ignited by heat, sparks, or flames. Vapors may form explosive mixtures with air and flash back. [1]	

Frequently Asked Questions (FAQs) & Handling Protocols

Flammability and Fire Hazards

Q1: What are the primary flammability concerns when handling dimethyldioxane? Dimethyldioxane is classified as a **highly flammable liquid** with an NFPA flammability rating of 3 [1]. Its vapors are heavier than air and can travel a significant distance to an ignition source, causing a flash-back fire [1]. Vapors can also accumulate in low or confined areas like basements or sewer drains, creating an explosion hazard [1].

Q2: How should a fire involving dimethyldioxane be extinguished? For small fires, use **dry chemical, CO₂, or alcohol-resistant foam** [1]. For large fires, **water spray, fog, or alcohol-resistant foam** are recommended. Avoid using solid water streams directly on the liquid, as this may be inefficient or spread the fire. For massive fires where containers are exposed, it may be safest to use unmanned monitor nozzles and withdraw from the area [1].

Q3: What should I do in case of a large spill?

- **Isolate the area:** Immediately isolate the spill or leak area for at least **50 meters (150 feet)** in all directions [1].
- **Evacuate:** Consider an initial downwind evacuation for at least **300 meters (1000 feet)** [1].
- **Eliminate ignition sources:** Ensure no smoking, sparks, open flames, or hot surfaces are present. All equipment used must be grounded [1].
- **Contain the spill:** Dike the far ahead of the liquid spill to prevent spread for later disposal [1].
- **Prevent environmental contamination:** Take measures to stop the chemical from entering waterways, sewers, or basements [1].

Safe Handling and Storage

Q4: What are the key personal protective equipment (PPE) requirements? Wear a **positive pressure self-contained breathing apparatus (SCBA)** for respiratory protection during emergency response. Note that standard structural firefighters' protective gear offers only limited chemical protection, though it does provide thermal resistance [1]. For skin and eye protection, chemical-resistant gloves, goggles, and a lab coat are essential.

Q5: What materials is dimethyldioxane incompatible with? As an ether, **dimethyldioxane** can act as a base and **form salts with strong acids and addition complexes with Lewis acids** (e.g., boron trifluoride). It may react **violently with strong oxidizing agents** [1]. Store it away from these classes of chemicals.

Q6: What are the health hazards of exposure?

- **Inhalation:** Vapors may cause dizziness, nausea, or asphyxiation, particularly in confined spaces [1] [2]. An older study reported a lethal concentration (LCLo) in rats of 8000 ppm over 4 hours [2].
- **Skin and Eye Contact:** The liquid may cause severe irritation to the skin and eyes [1] [2].
- **Ingestion:** It is moderately toxic by ingestion, with a reported rat LD₅₀ of 3000 mg/kg [2].

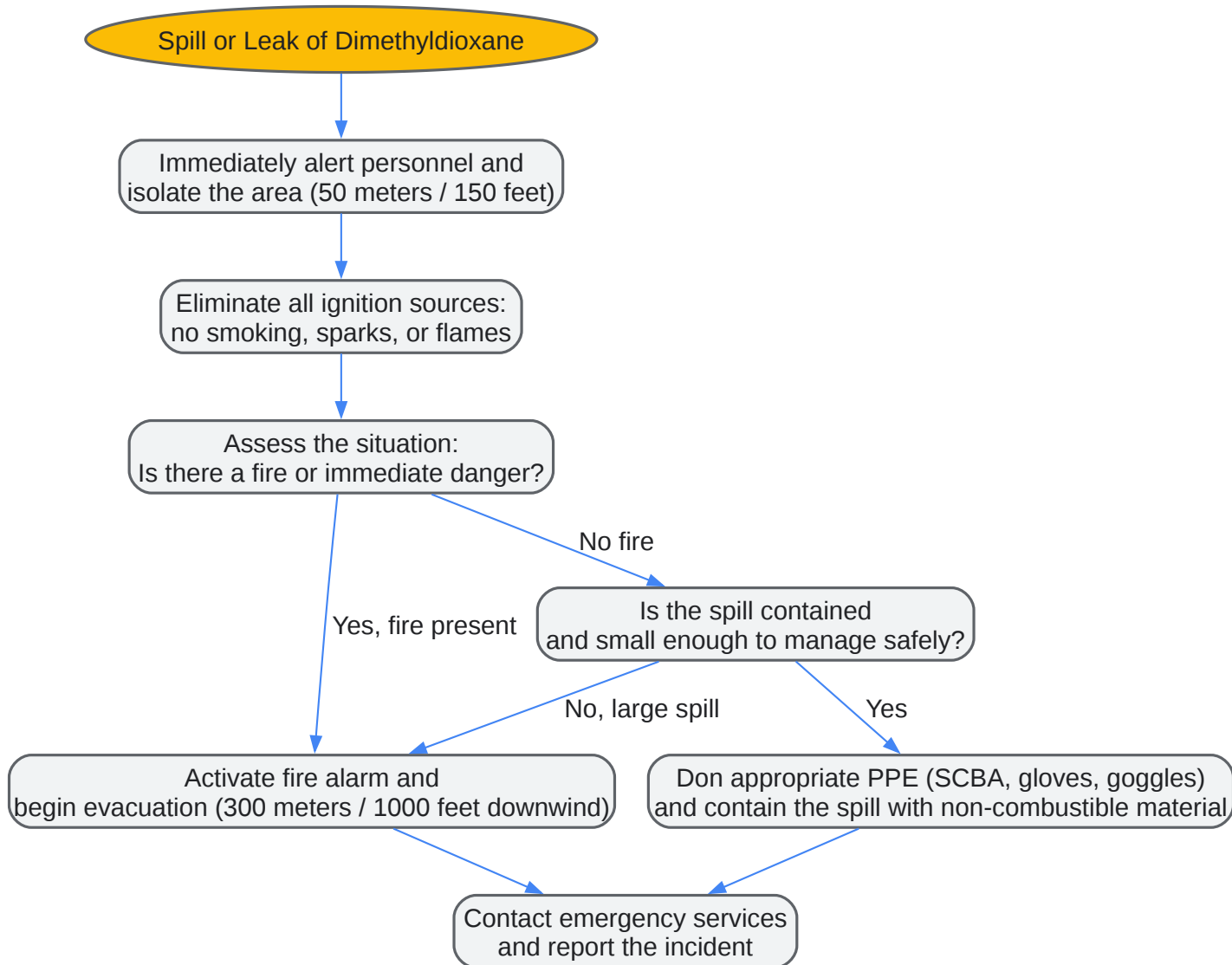
Emergency and First Aid Procedures

Q7: What is the first aid protocol for exposure?

- **Inhalation:** Immediately move the person to fresh air [1].
- **Skin Contact:** Wash the affected skin thoroughly with soap and water. If burns occur, cool the skin with cold water for as long as possible. Do not remove clothing that is adhering to the skin [1].
- **Eye Contact:** Immediately flush the eyes with water for 20-30 minutes while seeking medical attention [3].
- **Ingestion: Do not induce vomiting.** Immediately call a poison control center or hospital. If the victim is conscious and not convulsing, give one or two glasses of water to dilute the chemical [3].

Emergency Response Workflow

The diagram below outlines the critical first steps and decision-making process following a **dimethyldioxane** release in the lab.



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